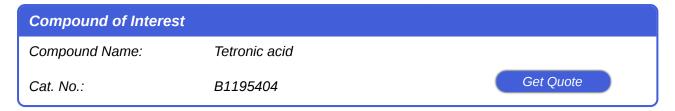


what are the physical properties of Tetronic acid

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical Properties of Tetronic Acid

Introduction

Tetronic acid, systematically known as 4-Hydroxyfuran-2(5H)-one, is a γ-lactone with the molecular formula C4H4O3.[1] It is a fundamental chemical structure found in numerous natural products, including the well-known ascorbic acid (vitamin C) and various metabolites from fungi.[2][3] Structurally, it is characterized by a five-membered ring containing a lactone and a β-keto-enol system, which allows it to exist in two tautomeric forms: a keto form (tetrahydrofuran-2,4-dione) and a predominant enol form (4-hydroxy-2(5H)-furanone).[1][2] This structural motif is the core of a class of pesticides and serves as a versatile precursor in organic synthesis for a variety of substituted furans and butenolides.[1][2][4]

Core Physical Properties

The physical characteristics of **Tetronic acid** are essential for its application in drug development and chemical synthesis. The data, compiled from various sources, are presented below. It is important to note that some values, particularly for boiling point and pKa, are predicted and may vary from experimental results.

Quantitative Data Summary

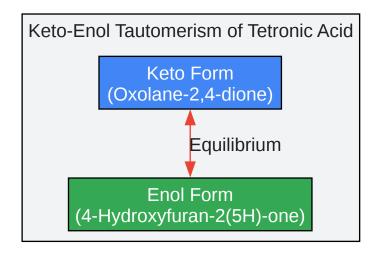


Property	Value	Source
Molecular Formula	C4H4O3	[1][5][6]
Molar Mass	100.07 g/mol	[1][4][6]
Melting Point	135-143 °C (with decomposition)	[1][4][5][7][8][9]
Boiling Point	316.03 - 324.3 °C (Predicted)	[4][5][7]
Density	1.375 - 1.551 g/cm ³ (Predicted)	[4][5][7]
Water Solubility	Soluble	[5][8][10][11]
Other Solubilities	Soluble in DMSO, acetonitrile, alcohol.[10][11][12] Sparingly soluble in DMSO and slightly in Methanol.[4][13]	
рКа	10.67 ± 0.20 (Predicted)	[4][13]
Magnetic Susceptibility (χ)	-52.5·10–6 cm³/mol	[1]
Appearance	White to Off-White Solid	[4][13]

Tautomerism and Structure

Tetronic acid readily interconverts between its keto and enol tautomers.[1][2][3] The enol form is generally considered to be the predominant tautomer.[2][3] This equilibrium is a critical aspect of its chemical reactivity and biological activity.





Click to download full resolution via product page

Caption: Keto-Enol tautomerism of Tetronic acid.

Experimental Protocols for Physical Property Determination

The following sections outline generalized experimental methodologies for determining the key physical properties of **Tetronic acid**. These protocols are based on standard laboratory techniques for organic compounds.[14][15][16]

Melting Point Determination

The melting point is determined as a range, from the temperature at which the first drop of liquid appears to the temperature at which the sample is completely liquid.[14]

- Sample Preparation: A small amount of dry, crystalline **Tetronic acid** is finely powdered.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of approximately 3 mm.[14]
- Measurement: The capillary tube is placed in a melting point apparatus (e.g., a Vernier Melt Station or similar device).[14] The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.



 Data Recording: The temperatures at the beginning and end of the melting process are recorded to define the melting range.

Boiling Point Determination (Distillation Method)

Due to its high predicted boiling point and decomposition at its melting point, experimental determination of the boiling point at atmospheric pressure is challenging. A vacuum distillation would be required to determine the boiling point at a reduced pressure. The general procedure using simple distillation is as follows.[14]

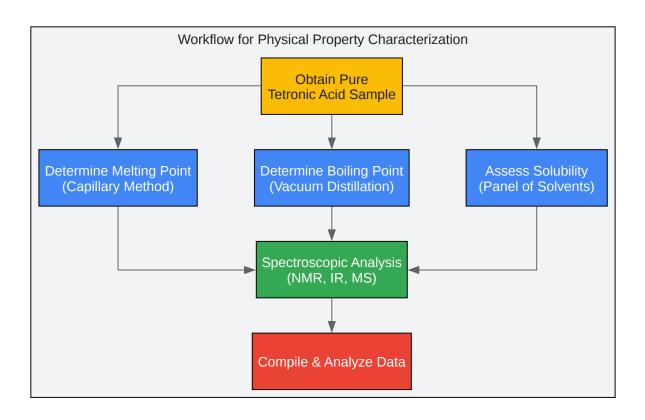
- Apparatus Setup: A simple distillation apparatus is assembled, including a round-bottom flask, a condenser, a thermometer placed correctly at the vapor outlet, and a collection flask.
 [14]
- Procedure: The **Tetronic acid** sample is placed in the round-bottom flask. The liquid is heated, and the temperature is monitored.
- Data Recording: The boiling point is the stable temperature recorded on the thermometer when the vapor is continuously bathing the thermometer bulb and condensing into the collection flask.[14]

Solubility Determination

Qualitative solubility tests determine the miscibility of a substance in various solvents.[16]

- Sample Preparation: A small, measured amount of **Tetronic acid** (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A measured volume of the chosen solvent (e.g., 1 mL of water, ethanol, or DMSO) is added to the test tube.[16]
- Observation: The mixture is agitated. The substance is classified as "soluble" if it dissolves
 completely, "sparingly soluble" if some but not all dissolves, and "insoluble" if it does not
 appear to dissolve.[16] This process is repeated with a panel of different solvents to create a
 solubility profile.





Click to download full resolution via product page

Caption: General experimental workflow for characterization.

Spectroscopic and Other Properties

Spectroscopic data is crucial for structural elucidation and confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR data is used to determine the
carbon-hydrogen framework of a molecule. While specific peak assignments for **Tetronic**acid require the original spectral data, databases confirm the availability of 13C NMR
spectra for this compound.[17]



- Infrared (IR) Spectroscopy: IR spectroscopy identifies the functional groups present.[18][19]
 For **Tetronic acid**, characteristic peaks would include those for the O-H stretch (enol), C=O stretch (lactone and ketone), and C=C stretch (enol).
- Mass Spectrometry (MS): Electron-Impact Mass Spectrometry (EI-MS) is used to determine
 the molecular mass and fragmentation patterns, which can confirm the molecular formula.
 [18][19] Studies have identified **Tetronic acid** and its derivatives in biological samples using
 Gas Chromatography-Mass Spectrometry (GC-MS).[20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Tetronic acid Wikipedia [en.wikipedia.org]
- 2. What is Tetronic acid? Chemicalbook [chemicalbook.com]
- 3. guidechem.com [guidechem.com]
- 4. TETRONIC ACID CAS#: 4971-56-6 [m.chemicalbook.com]
- 5. Tetronic acid | 541-57-1 [chemnet.com]
- 6. GSRS [precision.fda.gov]
- 7. chembk.com [chembk.com]
- 8. labsolu.ca [labsolu.ca]
- 9. Tetronic Acid | 4971-56-6 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. Tetronic acid, 96% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 11. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 12. Tetronic acid, 96% | Fisher Scientific [fishersci.ca]
- 13. TETRONIC ACID | 4971-56-6 [chemicalbook.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. scribd.com [scribd.com]



- 16. amherst.edu [amherst.edu]
- 17. TETRONIC ACID(4971-56-6) 13C NMR spectrum [chemicalbook.com]
- 18. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 19. NMR, Mass Spectrometry, and Infrared (IR) Spectroscopy [universalclass.com]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [what are the physical properties of Tetronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195404#what-are-the-physical-properties-of-tetronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com